

Spectroscopic Characterization of 4-Chloro-3-iodo-6-methylquinoline: A Technical Guide

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Compound of Interest

Compound Name: 4-Chloro-3-iodo-6-methylquinoline

Cat. No.: B14081718

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This technical guide provides an in-depth analysis of the spectroscopic data for **4-Chloro-3-iodo-6-methylquinoline**. Tailored for researchers, scientists, and professionals in drug development, this document offers a detailed interpretation of predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. In the absence of publicly available experimental spectra for this specific molecule, this guide leverages computational predictions and comparative analysis with structurally related compounds to provide a robust characterization.

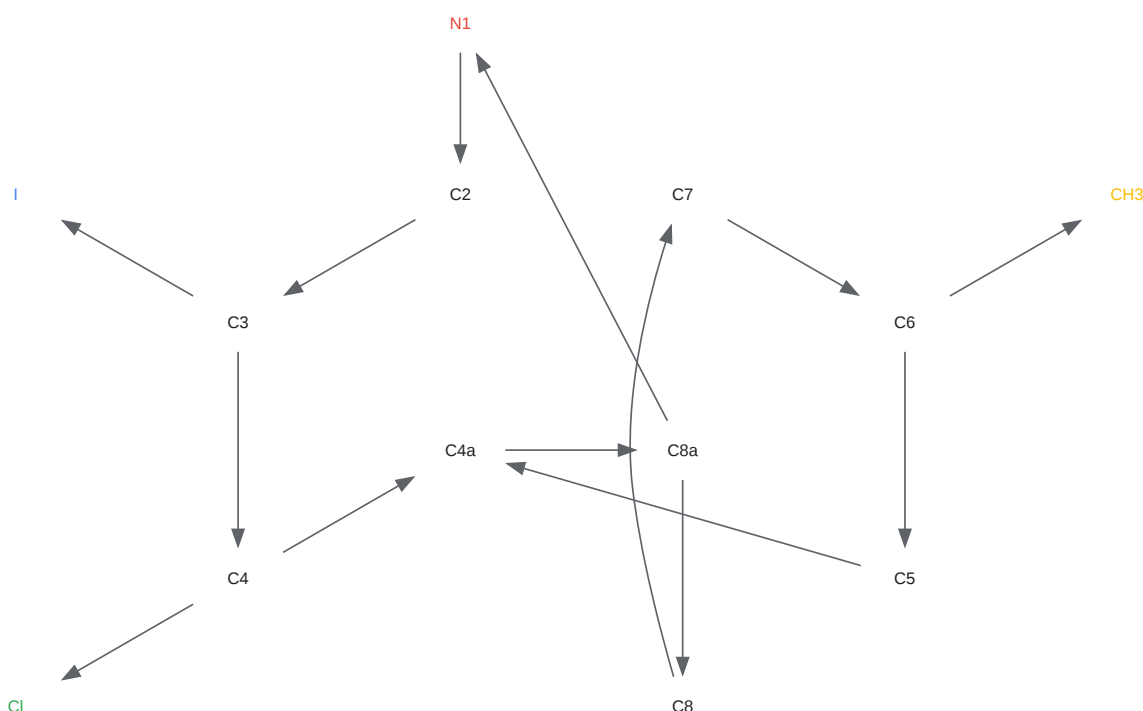
Introduction

4-Chloro-3-iodo-6-methylquinoline is a halogenated quinoline derivative. The quinoline scaffold is a prominent heterocyclic motif in medicinal chemistry, forming the core of numerous therapeutic agents with a wide range of biological activities, including antimalarial, anticancer, and antibacterial properties. The introduction of halogen substituents, such as chlorine and iodine, can significantly modulate the physicochemical and pharmacological properties of the quinoline ring system. Understanding the precise molecular structure through spectroscopic analysis is a critical step in the discovery and development of novel quinoline-based drugs.

This guide presents a comprehensive overview of the predicted spectroscopic signature of **4-Chloro-3-iodo-6-methylquinoline**, offering valuable insights for its unambiguous identification and characterization.

Molecular Structure and Atom Numbering

The structural formula and atom numbering scheme for **4-Chloro-3-iodo-6-methylquinoline** are presented below. This numbering system will be used for the assignment of spectroscopic signals throughout this guide.



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Caption: Molecular structure and atom numbering of **4-Chloro-3-iodo-6-methylquinoline**.

Predicted ^1H and ^{13}C NMR Spectroscopic Data

Due to the absence of experimental NMR data for **4-Chloro-3-iodo-6-methylquinoline** in the public domain, the following ^1H and ^{13}C NMR chemical shifts have been predicted using advanced computational methods. These predictions are based on Density Functional Theory (DFT) calculations, which have been shown to provide accurate estimations of NMR parameters.^[1] The interpretation is further supported by experimental data from closely related quinoline derivatives.^{[2][3][4][5][6][7]}

Predicted ^1H NMR Data (500 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~8.80	s	1H	H2
~8.05	d	1H	H5
~7.80	d	1H	H8
~7.60	dd	1H	H7
~2.60	s	3H	C6-CH ₃

Predicted ^{13}C NMR Data (125 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Assignment
~152.0	C2
~148.5	C8a
~145.0	C4
~138.0	C6
~132.0	C7
~128.5	C5
~125.0	C4a
~122.0	C8
~95.0	C3
~22.0	C6-CH ₃

Interpretation of NMR Spectra

The predicted ¹H NMR spectrum is expected to show four signals in the aromatic region and one singlet in the aliphatic region.

- **H2 Proton:** The proton at the C2 position is anticipated to appear as a singlet at the most downfield chemical shift (~8.80 ppm) due to the deshielding effect of the adjacent nitrogen atom.
- **Aromatic Protons (H5, H7, H8):** The protons on the carbocyclic ring are expected to resonate between 7.60 and 8.05 ppm. The H5 proton is likely to be a doublet, coupled to H7. The H8 proton would also appear as a doublet, coupled to H7. The H7 proton should present as a doublet of doublets due to coupling with both H5 and H8.
- **Methyl Protons:** The methyl group protons at the C6 position are predicted to be a sharp singlet at approximately 2.60 ppm.

The predicted ¹³C NMR spectrum should display ten distinct signals corresponding to the ten carbon atoms of the molecule.

- **Quaternary Carbons:** The carbons bearing substituents (C3, C4, C4a, C6, C8a) are expected to have characteristic chemical shifts. The C3 carbon, bonded to the iodine atom, is predicted to be significantly shielded and appear at a relatively upfield chemical shift of around 95.0 ppm. The C4 carbon, attached to the electronegative chlorine atom, will be deshielded and resonate at a lower field (~145.0 ppm).
- **Aromatic CH Carbons:** The carbons of the quinoline ring that are attached to protons (C2, C5, C7, C8) will have chemical shifts in the aromatic region, influenced by their position relative to the nitrogen atom and the substituents.
- **Methyl Carbon:** The carbon of the methyl group is expected to have a chemical shift in the aliphatic region, around 22.0 ppm.

Predicted Infrared (IR) Spectroscopy

The predicted IR spectrum of **4-Chloro-3-iodo-6-methylquinoline** provides valuable information about the functional groups present in the molecule. The interpretation is based on established IR correlation tables and data from similar quinoline structures.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3050-3100	Medium	Aromatic C-H stretching
~2920-2980	Medium	Aliphatic C-H stretching (CH ₃)
~1600, 1570, 1500	Strong to Medium	C=C and C=N stretching vibrations of the quinoline ring
~1450	Medium	CH ₃ asymmetric bending
~1380	Medium	CH ₃ symmetric bending
~1100-1200	Strong	C-N stretching
~800-900	Strong	C-H out-of-plane bending
~750-800	Strong	C-Cl stretching
~500-600	Medium	C-I stretching

Interpretation of IR Spectrum

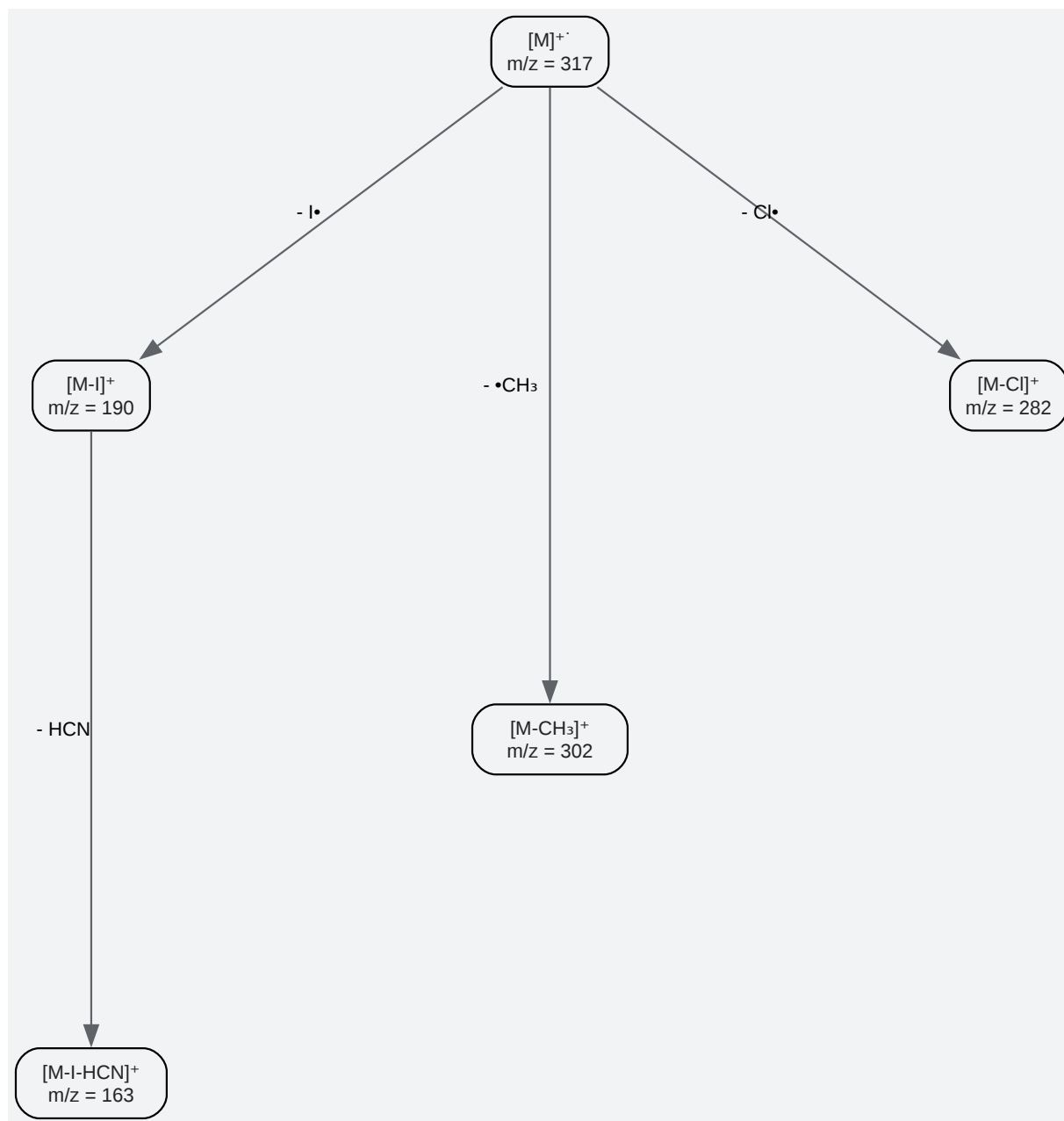
- **Aromatic and Aliphatic C-H Stretching:** The presence of both aromatic and aliphatic C-H bonds is confirmed by the absorption bands above and below 3000 cm^{-1} , respectively.
- **Quinoline Ring Vibrations:** The characteristic stretching vibrations of the C=C and C=N bonds within the quinoline ring are expected to appear as a series of strong to medium bands in the $1600\text{-}1500\text{ cm}^{-1}$ region.
- **C-Halogen Vibrations:** The C-Cl stretching vibration is anticipated to be a strong band in the $750\text{-}800\text{ cm}^{-1}$ region, while the C-I stretching vibration will appear at a lower frequency, typically between 500 and 600 cm^{-1} .[\[9\]](#)

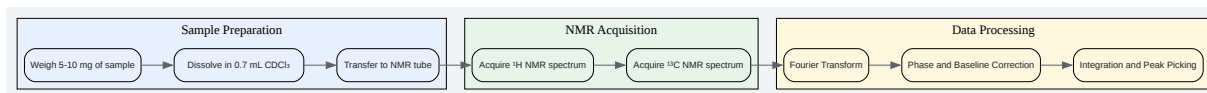
Predicted Mass Spectrometry (MS)

The mass spectrum of **4-Chloro-3-iodo-6-methylquinoline** is predicted to show a distinct molecular ion peak and characteristic fragmentation patterns resulting from the presence of chlorine and iodine.[\[12\]](#)

- **Molecular Ion (M^+):** The molecular ion peak is expected at $m/z = 316.9$, corresponding to the molecular weight of the compound ($C_{10}H_7ClIN$). Due to the isotopic abundance of chlorine (^{35}Cl and ^{37}Cl in a $\sim 3:1$ ratio), an $M+2$ peak at $m/z = 318.9$ with an intensity of approximately one-third of the molecular ion peak should be observed.
- **Major Fragmentation Pathways:**
 - **Loss of Iodine:** A prominent fragment would likely result from the loss of an iodine radical ($I\cdot$), leading to a fragment ion at $m/z = 189.9$.
 - **Loss of Chlorine:** Loss of a chlorine radical ($Cl\cdot$) would produce a fragment ion at $m/z = 281.9$.
 - **Loss of Methyl Group:** Fragmentation involving the loss of a methyl radical ($\cdot\text{CH}_3$) from the molecular ion would result in an ion at $m/z = 301.9$.
 - **Loss of HCN:** A common fragmentation pathway for quinoline derivatives involves the loss of a neutral hydrogen cyanide (HCN) molecule, which could occur from various fragment

ions.[\[13\]](#)





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Caption: General workflow for NMR spectroscopic analysis.

IR Spectroscopy

- **Sample Preparation:** For solid samples, the Attenuated Total Reflectance (ATR) technique is recommended. Place a small amount of the crystalline sample directly on the ATR crystal.
- **Data Acquisition:** Record the IR spectrum over the range of 4000-400 cm⁻¹. A typical acquisition involves co-adding 16 or 32 scans at a resolution of 4 cm⁻¹. A background spectrum of the clean ATR crystal should be recorded prior to sample analysis.

Mass Spectrometry

- **Sample Introduction:** Introduce the sample into the mass spectrometer via a direct insertion probe or after separation by gas chromatography (GC-MS).
- **Ionization:** Use Electron Ionization (EI) at 70 eV to generate fragment ions.
- **Mass Analysis:** Scan a mass range appropriate for the expected molecular weight and fragments (e.g., m/z 50-500).

Conclusion

This technical guide provides a detailed spectroscopic characterization of **4-Chloro-3-iodo-6-methylquinoline** based on computational predictions and comparative analysis. The predicted ¹H NMR, ¹³C NMR, IR, and MS data, along with their interpretations, offer a comprehensive understanding of the molecular structure and spectroscopic properties of this compound. This information serves as a valuable resource for researchers and scientists involved in the synthesis, identification, and development of novel quinoline-based compounds. While

predicted data is a powerful tool, experimental verification remains the gold standard for definitive structural elucidation.

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